

Physical and chemical properties of Diheptadecyl ketone

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Compound of Interest

Compound Name: **18-Pentatriacontanone**

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Diheptadecyl Ketone: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Diheptadecyl ketone, systematically known as **18-pentatriacontanone** and also recognized by its common name stearone, is a long-chain symmetrical aliphatic ketone. Its structure consists of a central carbonyl group flanked by two heptadecyl (C₁₇H₃₅) alkyl chains. This molecule is of interest to researchers in various fields, including organic synthesis, material science, and potentially in drug delivery systems due to its lipophilic nature. This technical guide provides a detailed overview of the physical and chemical properties of Diheptadecyl ketone, along with experimental protocols and safety information.

Physical and Chemical Properties

Diheptadecyl ketone is a white, waxy solid at room temperature, characterized by its high molecular weight and low volatility. Its properties are largely dictated by the long aliphatic chains, which impart a nonpolar character to the molecule.

Table 1: Physical Properties of Diheptadecyl Ketone

Property	Value	Reference(s)
Molecular Formula	C ₃₅ H ₇₀ O	[1][2]
Molecular Weight	506.93 g/mol	[1]
Appearance	Off-white powder or solid	[3]
Melting Point	86-89 °C	[3][4]
Boiling Point	345 °C at 12 mmHg (estimated)	[3]
Solubility	Insoluble in water; Soluble in benzene	[3]
logP (Octanol/Water Partition Coefficient)	16.850 (estimated)	[4]

Spectroscopic Data

The structural identification of Diheptadecyl ketone relies on various spectroscopic techniques. The key spectral features are summarized below.

Table 2: Spectroscopic Data for Diheptadecyl Ketone

Spectroscopic Technique	Key Features and Observations	Reference(s)
Infrared (IR) Spectroscopy	Strong, characteristic C=O stretching vibration between 1700-1725 cm^{-1} . The exact position can be influenced by the physical state of the sample.	[5][6]
^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy	The carbonyl carbon (C=O) exhibits a characteristic chemical shift in the downfield region of the spectrum, typically between 200-220 ppm. The aliphatic carbons of the heptadecyl chains will appear in the upfield region.	[7]
Mass Spectrometry (MS)	The molecular ion peak $[\text{M}]^+$ at m/z 506.9 is expected. Common fragmentation patterns for long-chain ketones include α -cleavage (cleavage of the C-C bond adjacent to the carbonyl group) and McLafferty rearrangement.	[7]

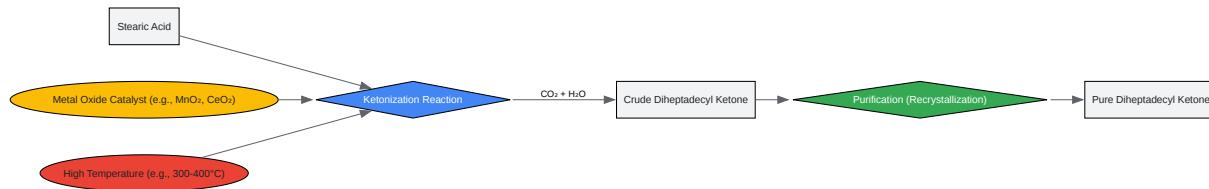
Experimental Protocols

Synthesis of Diheptadecyl Ketone via Ketonization of Stearic Acid

This protocol describes a common method for the synthesis of symmetrical ketones from carboxylic acids.

Principle: The ketonization of stearic acid involves the decarboxylative coupling of two stearic acid molecules at elevated temperatures, typically in the presence of a metal oxide catalyst.

Workflow Diagram:

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Caption: Workflow for the synthesis of Diheptadecyl ketone.

Materials:

- Stearic acid
- Metal oxide catalyst (e.g., manganese(IV) oxide or cerium(IV) oxide)
- High-temperature reaction vessel (e.g., a tube furnace or a three-necked flask with a heating mantle)
- Inert gas supply (e.g., nitrogen or argon)
- Solvent for recrystallization (e.g., ethanol, acetone, or a mixture of hexane and ethyl acetate)

Procedure:

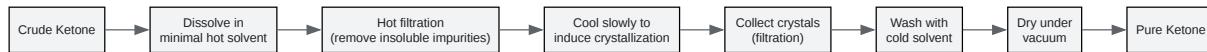
- Mix stearic acid with a catalytic amount of the metal oxide catalyst in the reaction vessel.
- Heat the mixture under an inert atmosphere to the reaction temperature (typically 300-400 °C).

- Maintain the temperature for a sufficient time to allow for the evolution of carbon dioxide and water to cease, indicating the completion of the reaction.
- Cool the reaction mixture to room temperature. The crude product will solidify.
- Dissolve the crude product in a minimal amount of a suitable hot solvent for recrystallization.
- Filter the hot solution to remove the catalyst.
- Allow the filtrate to cool slowly to induce crystallization of the pure Diheptadecyl ketone.
- Collect the crystals by filtration, wash with a small amount of cold solvent, and dry under vacuum.

Purification by Recrystallization

Principle: Recrystallization is a technique used to purify solid compounds based on differences in their solubility in a particular solvent at different temperatures.

Workflow Diagram:



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Caption: General workflow for purification by recrystallization.

Procedure:

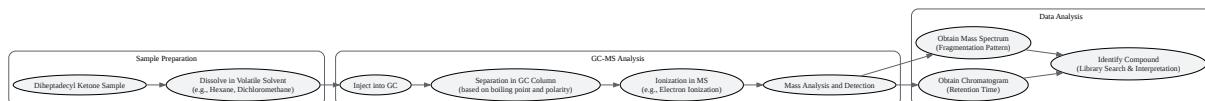
- Place the crude Diheptadecyl ketone in an Erlenmeyer flask.
- Add a small amount of a suitable solvent (e.g., ethanol or acetone).
- Heat the mixture on a hot plate while stirring until the solid dissolves completely. Add more solvent dropwise if necessary to achieve complete dissolution at the boiling point.
- If there are insoluble impurities, perform a hot filtration.

- Remove the flask from the heat and allow it to cool slowly to room temperature.
- Further cool the flask in an ice bath to maximize crystal formation.
- Collect the purified crystals by vacuum filtration using a Büchner funnel.
- Wash the crystals with a small amount of cold solvent.
- Dry the crystals in a desiccator or a vacuum oven.

Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

Principle: GC-MS is a powerful analytical technique that combines the separation capabilities of gas chromatography with the detection and identification power of mass spectrometry.

Workflow Diagram:



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Caption: General workflow for GC-MS analysis.

Suggested GC-MS Parameters (as a starting point):

- GC Column: A non-polar or mid-polarity capillary column (e.g., DB-5ms, HP-5ms).

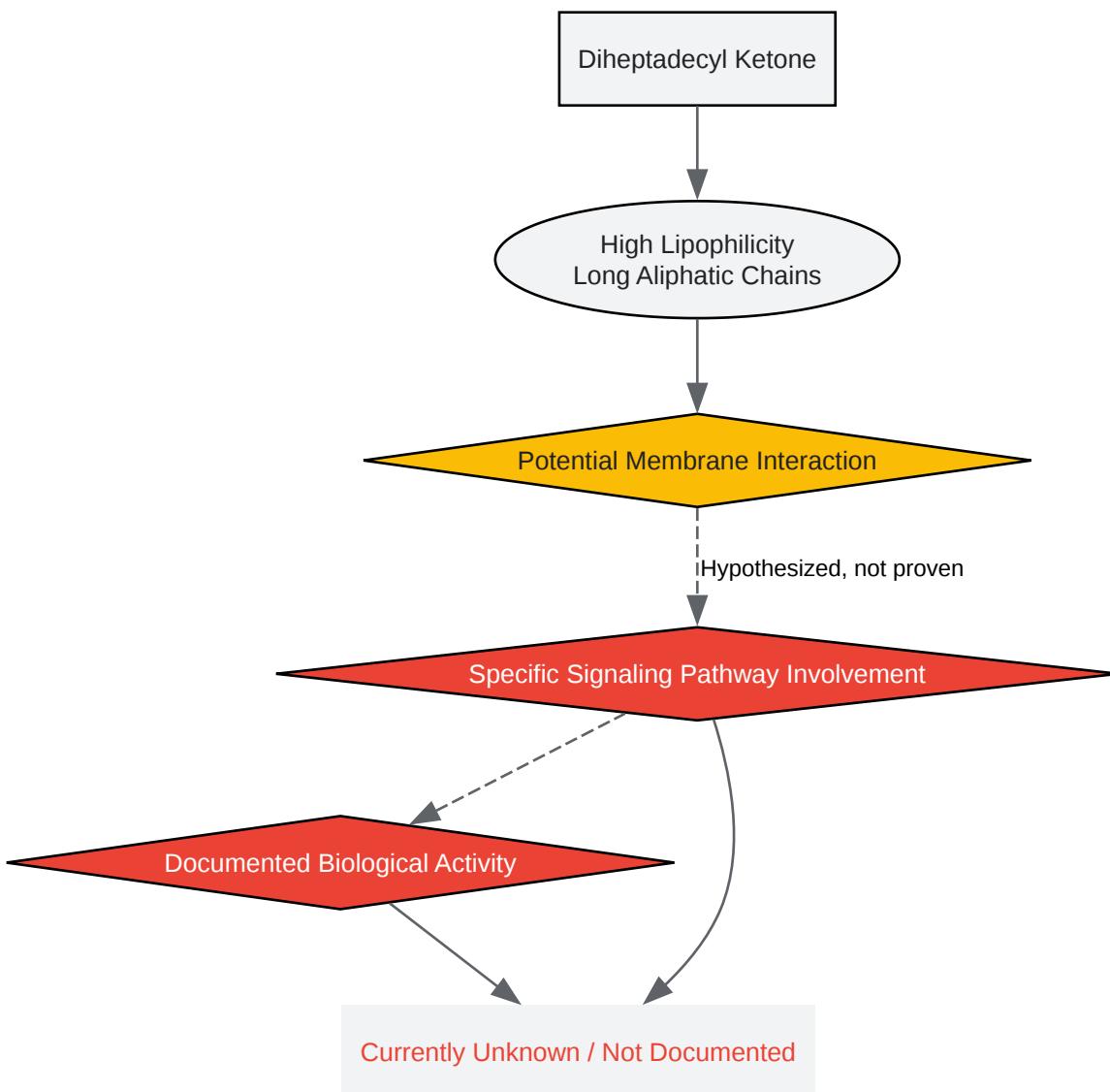
- Injector Temperature: 280-300 °C.
- Oven Temperature Program: Start at a lower temperature (e.g., 150 °C), hold for a few minutes, then ramp up to a high temperature (e.g., 320 °C) at a rate of 10-20 °C/min.
- Carrier Gas: Helium at a constant flow rate.
- MS Ionization Mode: Electron Ionization (EI) at 70 eV.
- MS Scan Range: m/z 50-600.

Biological Activity and Signaling Pathways

Currently, there is a significant lack of specific research on the biological activity and involvement of Diheptadecyl ketone in cellular signaling pathways. While the metabolism and signaling roles of "ketone bodies" (e.g., β -hydroxybutyrate, acetoacetate) are well-documented, these are small, water-soluble molecules that are fundamentally different from the large, lipophilic structure of Diheptadecyl ketone.^{[7][8]}

The biological roles of long-chain aliphatic ketones are not well-established in the context of drug development and signaling. Their high lipophilicity suggests potential interactions with cell membranes, but specific molecular targets or signaling cascades have not been identified for Diheptadecyl ketone. This represents a significant knowledge gap and an area for future research.

Logical Relationship Diagram:



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